

Physical properties of 2-Fluoro-3,4-dimethoxybenzaldehyde (melting point, boiling point)

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Compound of Interest

Compound Name:	2-Fluoro-3,4-dimethoxybenzaldehyde
Cat. No.:	B1330778

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An In-depth Technical Guide to the Physical Properties of 2-Fluoro-3,4-dimethoxybenzaldehyde

This technical guide provides a comprehensive overview of the key physical properties of **2-Fluoro-3,4-dimethoxybenzaldehyde**, a crucial intermediate in the synthesis of various pharmaceuticals. The information is tailored for researchers, scientists, and professionals involved in drug development and organic synthesis, offering a detailed look at the compound's melting and boiling points, alongside the methodologies for their determination.

Compound Overview

2-Fluoro-3,4-dimethoxybenzaldehyde is an aromatic aldehyde that serves as a significant building block in organic chemistry. Its structural features, including the aldehyde functional group, a fluorine atom, and two methoxy groups, make it a versatile reagent in the preparation of more complex, biologically active molecules. It is particularly noted for its use as an intermediate in the synthesis of pharmaceuticals, especially those targeting the central nervous system and antidepressant drugs^[1]. The presence of the fluorine and methoxy substituents influences the electronic and steric properties of the molecule, which can enhance the potency and metabolic stability of the final drug products^[1].

Physical Properties

The primary physical characteristics of **2-Fluoro-3,4-dimethoxybenzaldehyde** are summarized in the table below. These properties are fundamental for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
Melting Point	54.5-55.5 °C	[2]
Boiling Point	268.2 ± 35.0 °C (Predicted)	[2]
Appearance	Light yellow to yellow solid	[2]
Storage Conditions	Under inert gas (nitrogen or Argon) at 2-8°C	[1] [2]

Experimental Protocols

Precise determination of physical properties such as melting and boiling points is critical for the characterization and quality control of chemical compounds. While specific experimental reports for **2-Fluoro-3,4-dimethoxybenzaldehyde** are not detailed in the provided search results, standard laboratory procedures are applicable.

Melting Point Determination

The reported melting point of 54.5-55.5 °C was determined using a solvent system of ethanol and water[\[2\]](#). A common method for determining the melting point of a solid organic compound is the capillary tube method using a melting point apparatus.

Methodology:

- Sample Preparation: A small, finely powdered sample of **2-Fluoro-3,4-dimethoxybenzaldehyde** is packed into a capillary tube, which is sealed at one end.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a thermometer or a digital temperature sensor.
- Heating: The sample is heated at a slow, controlled rate.

- Observation: The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which the substance is completely liquid are recorded. This range is reported as the melting point.

Boiling Point Determination

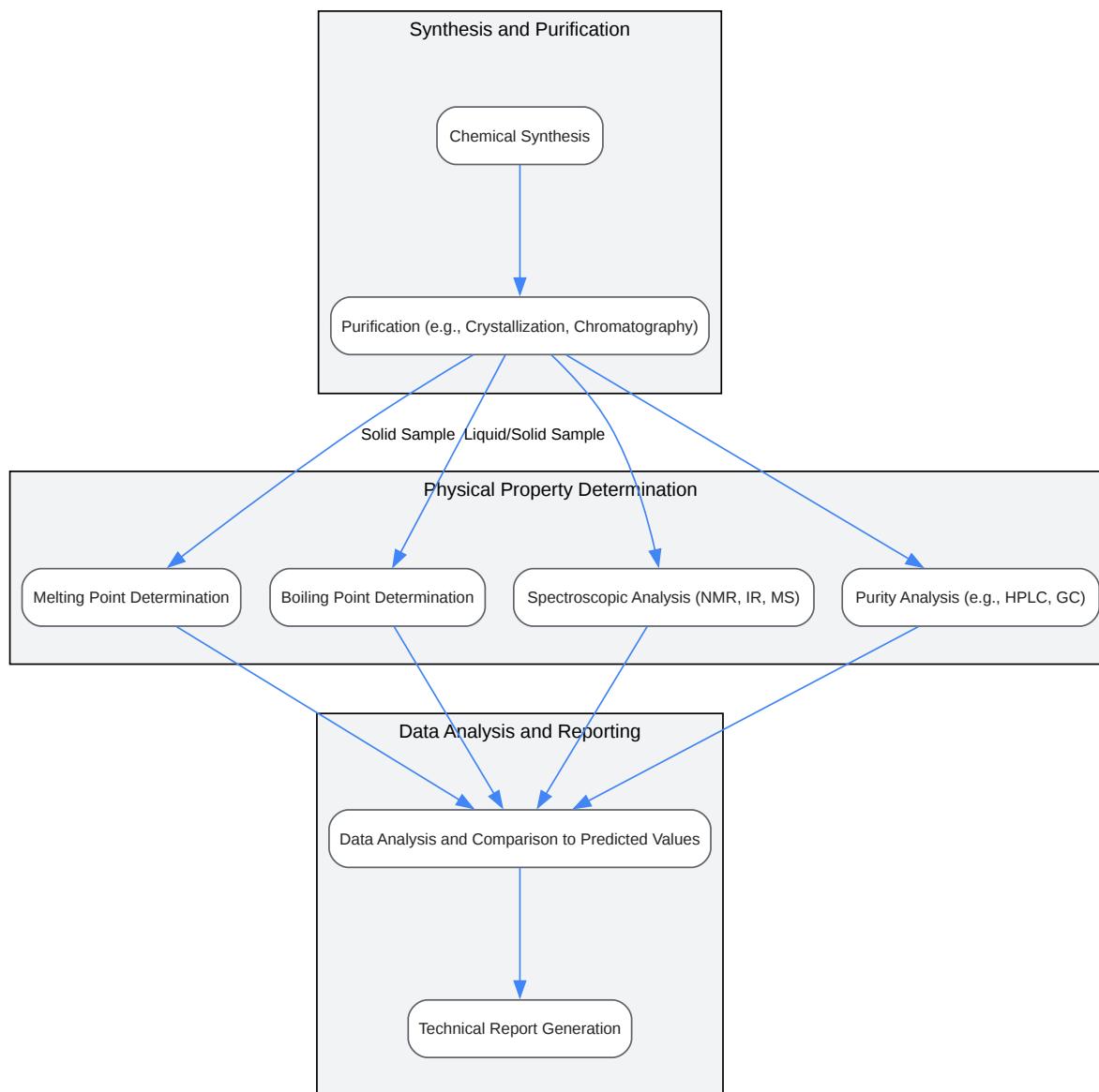
The boiling point of 268.2 ± 35.0 °C for **2-Fluoro-3,4-dimethoxybenzaldehyde** is a predicted value[2]. Experimental determination for high-boiling liquids can be performed using distillation or micro-boiling point methods.

Methodology (Distillation):

- Apparatus Setup: A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer placed at the vapor outlet.
- Heating: The compound is placed in the distillation flask and heated.
- Equilibrium: The temperature is recorded when the vapor and liquid phases are in equilibrium, indicated by a constant temperature reading as the liquid condenses. This temperature is the boiling point at the given atmospheric pressure.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of a synthesized chemical compound like **2-Fluoro-3,4-dimethoxybenzaldehyde**.

[Click to download full resolution via product page](#)**Workflow for Physical Property Characterization.**

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References

- 1. 2-Fluoro-3,4-dimethoxybenzaldehyde [myskinrecipes.com]
- 2. 2-Fluoro-3,4-dimethoxy-benzaldehyde CAS#: 37686-68-3 [amp.chemicalbook.com]
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